

Personal protective equipment for handling 4-Bromo-2-furaldehyde

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Compound of Interest

Compound Name: 4-Bromo-2-furaldehyde

Cat. No.: B1334072

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Essential Safety and Handling Guide for 4-Bromo-2-furaldehyde

This guide provides crucial safety, handling, and disposal information for **4-Bromo-2-furaldehyde** (CAS No: 21921-76-6), tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is vital for ensuring laboratory safety and minimizing risks.

Hazard Identification and Classification:

4-Bromo-2-furaldehyde is classified as a hazardous substance. It is harmful if swallowed, inhaled, or in contact with skin.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is also known to cause serious eye and skin irritation, and may lead to respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Signal Word: Warning[\[1\]](#)[\[2\]](#)[\[4\]](#)

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H312: Harmful in contact with skin.[\[1\]](#)[\[3\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- H319: Causes serious eye irritation.[1][2][3][4]
- H332: Harmful if inhaled.[1][3]
- H335: May cause respiratory irritation.[2][3][4]

Personal Protective Equipment (PPE)

A stringent PPE protocol is mandatory for handling **4-Bromo-2-furaldehyde**. The following table summarizes the required protective equipment.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles and Face Shield	Goggles must conform to European standard EN 166.[1] A face shield should be worn to provide additional protection against splashes.[4]
Hands	Chemical-Resistant Gloves	Protective gloves are required. [1] Immediately change gloves if they become contaminated.
Body	Long-Sleeved Laboratory Coat	Wear a long-sleeved lab coat to protect skin and personal clothing.[1]
Respiratory	N95 Dust Mask or Approved Respirator	For small-scale laboratory use, adequate ventilation is crucial. [1] For larger quantities or in case of emergency, a NIOSH/MSHA or European Standard EN 136 approved respirator is necessary.[1] An N95 dust mask is also recommended.[4][5]

Operational Plan: Step-by-Step Handling Protocol

All handling of **4-Bromo-2-furaldehyde** must be conducted in a designated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)

1. Preparation:

- Ensure the chemical fume hood is operational.
- Assemble all necessary equipment (e.g., glassware, spatulas, weighing paper) and reagents inside the fume hood.
- Locate the nearest emergency eyewash station and safety shower and confirm they are accessible.

2. Donning PPE:

- Put on all required PPE as detailed in the table above before handling the chemical.

3. Handling the Compound:

- Perform all manipulations, including weighing and transferring, within the chemical fume hood.
- Avoid the formation of dust.[\[2\]](#)[\[6\]](#)
- Keep the container of **4-Bromo-2-furaldehyde** tightly closed when not in use.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)

4. Post-Handling:

- Decontaminate all surfaces and equipment that have come into contact with the chemical.
- Carefully remove PPE, avoiding contact with potentially contaminated outer surfaces.
- Wash hands thoroughly with soap and water after handling.[\[2\]](#)[\[7\]](#)

5. Storage:

- Store in a tightly closed container in a dry, well-ventilated place.[1]
- The compound should be kept refrigerated at 2-8°C.[4][5]
- For long-term stability, storing under an inert atmosphere is recommended.[1]

Emergency Procedures

In case of accidental exposure, follow these first-aid measures immediately.

Exposure Route	First-Aid Measures
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.[1][6]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.[1][6]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[1][6]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[1]

Disposal Plan

Proper disposal of **4-Bromo-2-furaldehyde** and any contaminated materials is crucial to prevent environmental contamination.

1. Waste Collection:

- Collect waste solid material and any contaminated disposables (e.g., gloves, weighing paper) in a designated, labeled, and sealed container for hazardous waste.[1][6][8]

2. Disposal Method:

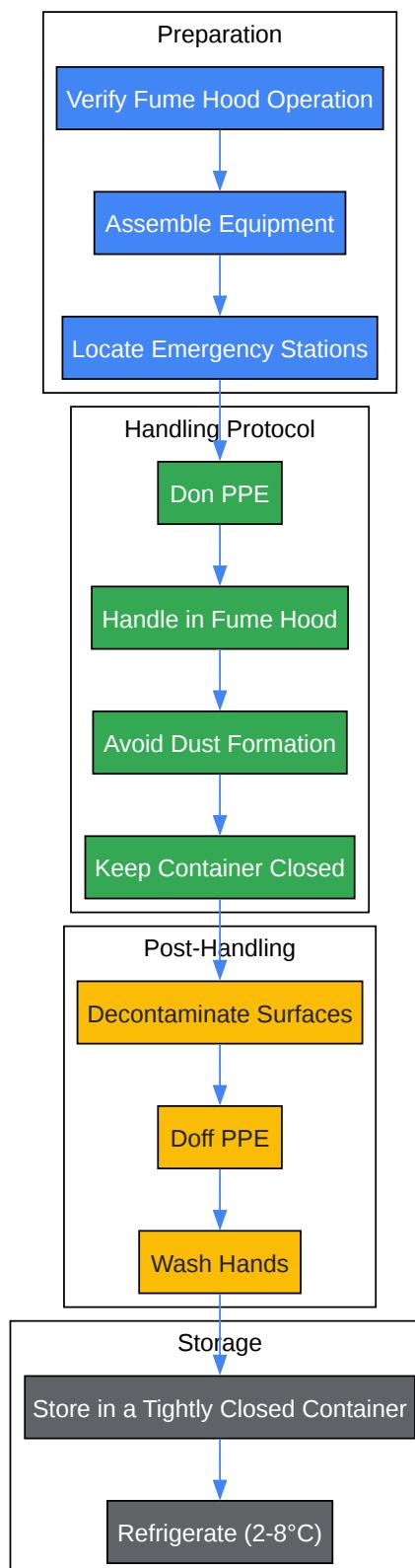
- Dispose of the waste through a licensed hazardous waste disposal company.[6][8]
- Do not dispose of down the drain or in regular trash.[2][7][8]

3. Contaminated Packaging:

- Containers that have held **4-Bromo-2-furaldehyde** should be treated as hazardous waste and disposed of accordingly.[8]

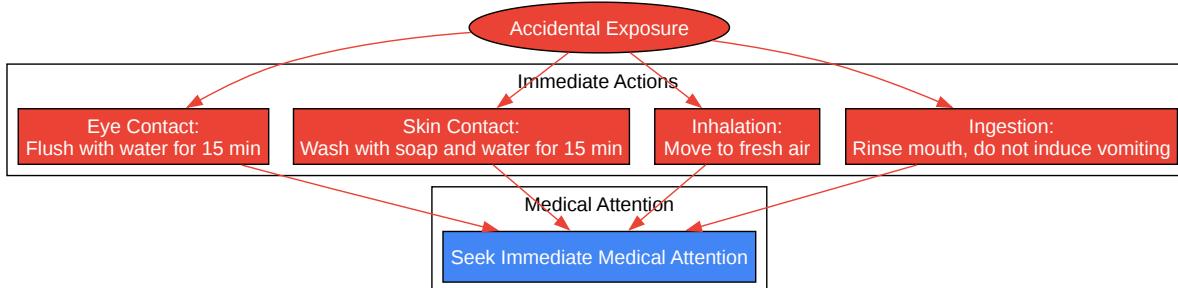
Workflow Diagrams

The following diagrams illustrate the safe handling and emergency response workflows.



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Caption: A logical workflow for the safe handling of **4-Bromo-2-furaldehyde**.



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Caption: Emergency response workflow for accidental exposure to **4-Bromo-2-furaldehyde**.

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